

# Rubidium Chromate: A Comprehensive Technical Safety Guide

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## Compound of Interest

Compound Name: *Rubidium chromate*

Cat. No.: *B082947*

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This in-depth guide provides critical safety information, physicochemical properties, and handling protocols for **rubidium chromate** ( $\text{Rb}_2\text{CrO}_4$ ). The following sections detail the material's hazards, exposure controls, and emergency procedures to ensure safe laboratory practices.

## Physicochemical and Hazard Identification

**Rubidium chromate** is a yellow crystalline solid or powder.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is soluble in water and is a strong oxidizing agent.[\[1\]](#)[\[2\]](#) The primary hazards associated with **rubidium chromate** include its oxidizing nature, potential for causing allergic skin reactions, carcinogenicity, and toxicity to aquatic life.[\[5\]](#)

## Physical and Chemical Properties

Property	Value	Source
Molecular Formula	Rb <sub>2</sub> CrO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	286.93 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Yellow powder and pieces	<a href="#">[1]</a>
Odor	Odorless	<a href="#">[1]</a>
Specific Gravity	3.518 g/cc	<a href="#">[1]</a>
Solubility in H <sub>2</sub> O	Soluble	<a href="#">[1]</a>
Melting Point	Not Established	<a href="#">[1]</a>
Boiling Point	Not Established	<a href="#">[1]</a>
Flash Point	Not Applicable	<a href="#">[1]</a>
Autoignition Temperature	Not Established	<a href="#">[1]</a>

## Hazard Classification and Exposure Limits

Classification	Value	Source
OSHA/PEL	0.1 mg (CrO <sub>3</sub> )/m <sup>3</sup>	<a href="#">[1]</a>
ACGIH/TLV	0.05 mg (Cr)/m <sup>3</sup>	<a href="#">[1]</a>
HMIS Rating	Health: 2 (Chronic), Flammability: 0, Reactivity: 2	<a href="#">[1]</a>
GHS Hazard Class	Oxidizing solids (Category 2), Skin sensitization (Category 1), Carcinogenicity (Category 1B), Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	<a href="#">[5]</a>
WGK (Germany)	3	

## Health Hazard Information

Exposure to **rubidium chromate** can have significant health effects. To the best of current knowledge, the chemical, physical, and toxicological properties have not been exhaustively investigated.<sup>[1]</sup> However, exposure to chromate salts is known to cause skin and nasal ulcerations, potentially leading to perforation of the nasal septa with continued exposure.<sup>[1]</sup>

## Routes of Exposure and Effects

- Inhalation: May cause severe irritation, allergic reactions, and potential long-term effects including perforation of the nose, loss of smell and taste, lung damage, and cancer.<sup>[1]</sup> Acute effects can include fever, chest pain, and difficulty breathing.<sup>[1]</sup>
- Ingestion: May cause burns, allergic reactions, nausea, vomiting, and damage to the liver and kidneys.<sup>[1]</sup>
- Skin Contact: Can cause irritation, which may be severe, and allergic reactions.<sup>[1]</sup>
- Eye Contact: May cause burns.<sup>[1]</sup>

Pre-existing respiratory disorders may be aggravated by exposure.<sup>[1]</sup>

## Experimental Protocols and Safe Handling

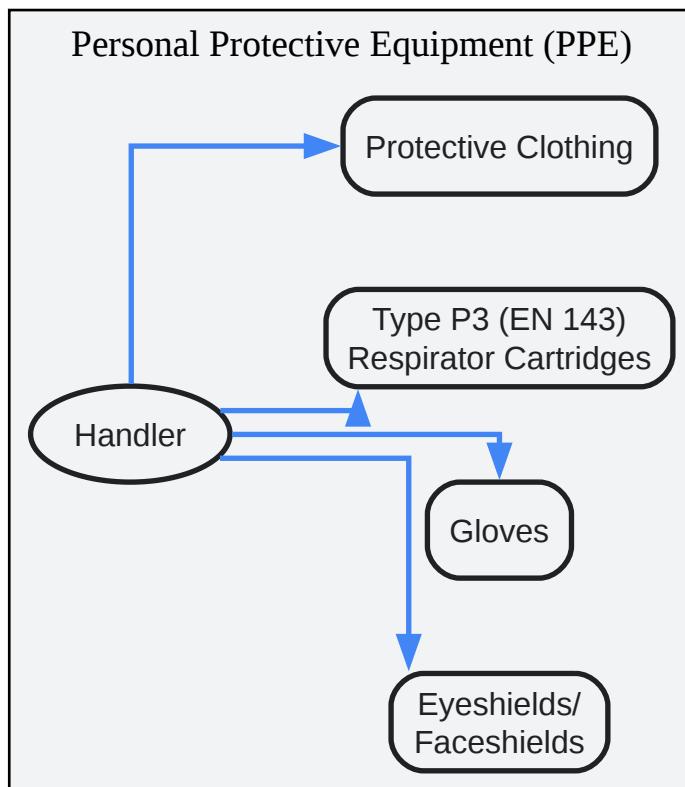
Strict adherence to safety protocols is mandatory when handling **rubidium chromate** to minimize exposure and prevent accidents.

## Engineering and Work Practice Controls

- Ventilation: All work with **rubidium chromate** should be conducted in a well-ventilated area, preferably within a chemical fume hood.<sup>[1][6]</sup> Local exhaust is recommended to maintain low exposure levels.<sup>[1]</sup>
- Handling: Use non-sparking tools for dispensing the powder to avoid creating dust.<sup>[6]</sup> When preparing solutions, slowly add the **rubidium chromate** to water while stirring.<sup>[6]</sup>
- Hygiene: Wash hands and face thoroughly after handling.<sup>[1]</sup> Do not eat, drink, or smoke in the work area.<sup>[1]</sup> Contaminated work clothing should not be allowed out of the workplace.

## Personal Protective Equipment (PPE)

The following diagram illustrates the necessary personal protective equipment when handling **rubidium chromate**.



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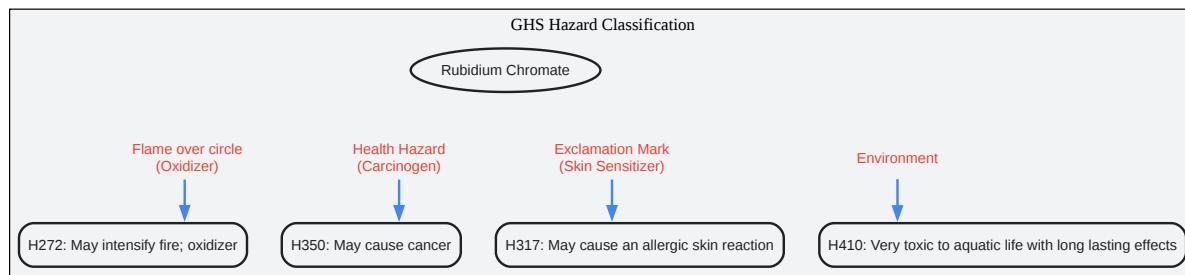
Caption: Required Personal Protective Equipment (PPE).

## Storage

- Store in a cool, dry, well-ventilated area in a tightly sealed container.[1][6]
- Protect from moisture.[1]
- Store separately from incompatible materials such as acids, strong reducing agents, and organic materials.[1] Do not store on wooden shelves.[6]
- Keep away from heat, open flames, and combustible materials.[6]

## GHS Classification and Hazard Statements

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized approach to hazard communication.



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Caption: GHS Pictograms and associated Hazard Statements.

## Emergency Procedures

### First Aid Measures

- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1]
- Ingestion: Rinse mouth with water and drink plenty of water. Do not induce vomiting. Seek immediate medical attention.[1]
- Skin Contact: Remove contaminated clothing immediately. Brush off any loose material and wash the affected area with mild soap and water. Seek medical attention.[1]
- Eye Contact: Flush eyes with lukewarm water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.[1]

## Fire Fighting Measures

- Use suitable extinguishing media for the surrounding fire.[1] Do not use dry chemical or foam extinguishers in case of a fire involving rubidium chromate.[6]
- Firefighters must wear full protective clothing and self-contained breathing apparatus.[1]
- May emit toxic fumes in a fire.[1] Has a fire-promoting effect due to the release of oxygen.

## Accidental Release Measures

- Evacuate the area and ensure adequate ventilation.[6]
- Wear appropriate respiratory and protective equipment.[1]
- For small spills, carefully sweep up the solid material using non-sparking tools and place it in a labeled, sealed container for hazardous waste disposal.[6] Avoid creating dust.[1][6]
- Prevent the material from entering drains or contaminating the ground.[1]

## Disposal Considerations

Dispose of **rubidium chromate** and its container as hazardous waste in accordance with all federal, state, and local regulations.[1][7] Do not allow the product to enter drains.

This guide is intended for informational purposes and should be used in conjunction with a comprehensive risk assessment and adherence to all applicable safety regulations.

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